

# Technical Monograph: Methyl 3-(2-hydroxypropan-2-yl)benzoate

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *methyl 3-(2-hydroxypropan-2-yl)benzoate*

CAS No.: 1934812-60-8

Cat. No.: B6155232

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## Strategic Pharmacophore & Synthetic Intermediate

Document Control

- Target Compound: **Methyl 3-(2-hydroxypropan-2-yl)benzoate**
- Core Moiety: meta-Cumyl alcohol (dimethyl carbinol) + Methyl Ester
- Primary Application: Fragment-based Drug Discovery (FBDD), Bioisostere Construction, Linker Chemistry
- Classification: Functionalized Aromatic Ester

## Executive Summary & Chemical Identity

**Methyl 3-(2-hydroxypropan-2-yl)benzoate** is a bifunctional aromatic building block characterized by a tertiary alcohol (dimethyl carbinol) and a methyl ester in a meta arrangement. This substitution pattern is critical in drug design; the dimethyl carbinol group acts

as a metabolic "soft spot" blocker or a hydrophilic bioisostere for an isopropyl group, while the ester serves as a handle for further elaboration (e.g., amidation, reduction).

## Chemical Profile

| Property                | Specification                                               |
|-------------------------|-------------------------------------------------------------|
| IUPAC Name              | Methyl 3-(2-hydroxypropan-2-yl)benzoate                     |
| Common Name             | 3-(1-Hydroxy-1-methylethyl)benzoic acid methyl ester        |
| Parent Acid CAS         | 40912-34-3 (Refers to 3-(2-hydroxypropan-2-yl)benzoic acid) |
| Molecular Formula       | C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>              |
| Molecular Weight        | 194.23 g/mol                                                |
| Physical State          | Viscous Colorless Oil or Low-Melting Solid (Est. MP < 40°C) |
| Solubility              | Soluble in DCM, THF, EtOAc, MeOH; Insoluble in Water        |
| LogP (Calc)             | ~2.1 (Moderate Lipophilicity)                               |
| H-Bond Donors/Acceptors | 1 Donor / 3 Acceptors                                       |

## Synthetic Architecture

Synthesizing this compound requires overcoming a classic chemoselectivity challenge: differentiating between the ketone (electrophile) and the ester (electrophile) during nucleophilic attack. Two primary routes are established for research-scale production.

### Method A: Chemoselective Grignard Addition (The "Direct" Route)

Best for: Rapid access when starting from methyl 3-acetylbenzoate.

This method relies on the kinetic superiority of ketones over esters toward Grignard reagents at low temperatures.

- Substrate: Methyl 3-acetylbenzoate.
- Reagent: Methylmagnesium bromide (MeMgBr), 3.0 M in Et<sub>2</sub>O (1.05 equivalents).
- Conditions: Anhydrous THF, -78°C (Critical).
- Protocol:
  - Dissolve substrate in THF under N<sub>2</sub> atmosphere.
  - Cool to -78°C.[1]
  - Add MeMgBr dropwise over 30 minutes.[2] Rapid addition causes local heating and ester attack.
  - Stir for 1 hour at -78°C.
  - Quench: Add saturated aqueous NH<sub>4</sub>Cl at -78°C. Do not allow to warm before quenching to prevent ester hydrolysis or over-addition.
- Purification: Silica gel chromatography (Hexane/EtOAc gradient).

## Method B: Halogen-Metal Exchange (The "High-Fidelity" Route)

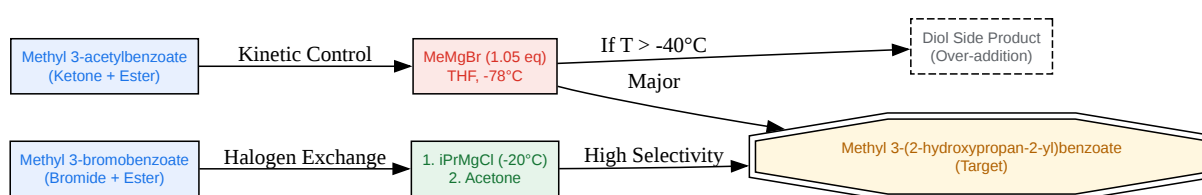
Best for: Large-scale or high-purity requirements where selectivity is paramount.

This route avoids the ketone/ester competition entirely by generating the nucleophile on the ring.

- Substrate: Methyl 3-bromobenzoate.
- Reagent: Isopropylmagnesium chloride (iPrMgCl) or iPrMgCl·LiCl (Turbo Grignard).
- Electrophile: Acetone (Anhydrous).
- Protocol:

- Dissolve Methyl 3-bromobenzoate in THF at -20°C.
- Add iPrMgCl (1.1 eq). The ester is stable to iPrMgCl at this temperature; the Br undergoes exchange to form the aryl Grignard.
- Add excess Acetone (3.0 eq).
- Warm to RT and quench with NH<sub>4</sub>Cl.

## Visualization: Synthetic Pathways



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Figure 1: Comparative synthetic routes. Method B (Green) offers higher chemoselectivity by avoiding direct competition between electrophiles.

## Reactivity & Stability Profile

The tertiary alcohol (dimethyl carbinol) moiety introduces specific stability concerns that must be managed during storage and subsequent reactions.

### The Dehydration Risk (Styrene Formation)

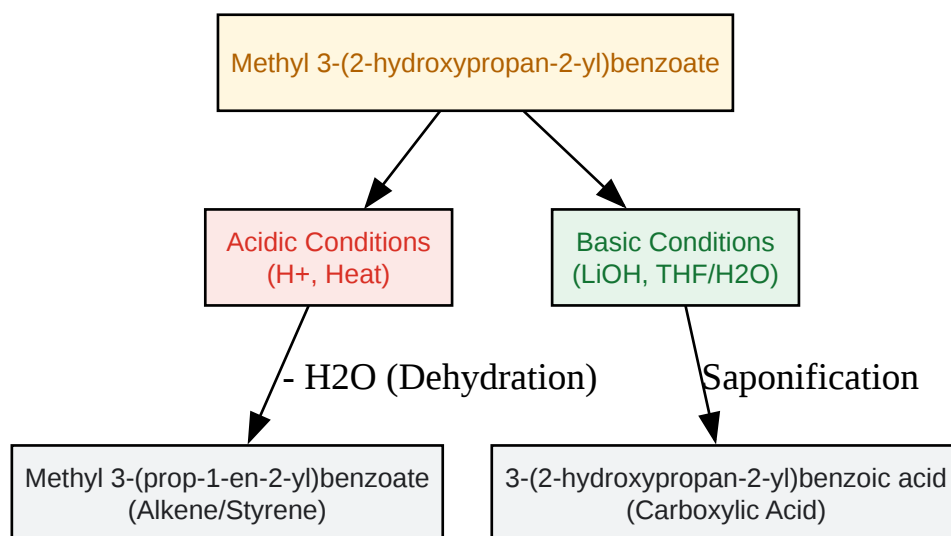
Under acidic conditions (e.g., HCl, H<sub>2</sub>SO<sub>4</sub>, or even silica gel with acidic active sites), the tertiary alcohol readily protonates and eliminates water to form the  $\alpha$ -methylstyrene derivative.

- Mechanism: E1 Elimination via a stable tertiary benzylic carbocation.
- Prevention: Store the compound in a neutral environment. Use base-washed silica (1% Et<sub>3</sub>N in eluent) during purification if the compound shows instability.

## Ester Hydrolysis

The methyl ester can be hydrolyzed to the parent acid (CAS 40912-34-3) using LiOH in THF/H<sub>2</sub>O.

- Note: The tertiary alcohol is generally stable to basic hydrolysis conditions (saponification).



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Figure 2: Divergent reactivity pathways under acidic vs. basic conditions.

## Structural Characterization (NMR)

As a researcher, you should validate the structure using <sup>1</sup>H NMR. The following shifts are characteristic of the pure compound in CDCl<sub>3</sub>.

| Proton Environment | Chemical Shift ( $\delta$ ppm) | Multiplicity  | Integration | Assignment                            |
|--------------------|--------------------------------|---------------|-------------|---------------------------------------|
| Aromatic (H-2)     | 8.15                           | Singlet (t)   | 1H          | Isolated between substituents         |
| Aromatic (H-6)     | 7.95                           | Doublet (d)   | 1H          | Ortho to Ester                        |
| Aromatic (H-4)     | 7.65                           | Doublet (d)   | 1H          | Ortho to Alkyl                        |
| Aromatic (H-5)     | 7.40                           | Triplet (t)   | 1H          | Meta position                         |
| Ester Methyl       | 3.92                           | Singlet (s)   | 3H          | -COOCH <sub>3</sub>                   |
| Gem-Dimethyl       | 1.60                           | Singlet (s)   | 6H          | -C(OH)(CH <sub>3</sub> ) <sub>2</sub> |
| Hydroxyl           | ~2.0 - 2.5                     | Broad Singlet | 1H          | -OH<br>(Concentration dependent)      |

Note: The gem-dimethyl singlet at 1.60 ppm is the diagnostic signal for the successful formation of the tertiary alcohol. If this signal is split or shifted to ~2.1 ppm (methyl ketone) or ~5.0 ppm (alkene), the reaction has failed or the product has degraded.

## Applications in Drug Discovery

### Bioisosterism

The 2-hydroxypropan-2-yl group is a classic bioisostere for the acetyl group (-COCH<sub>3</sub>) or the isopropyl group (-CH(CH<sub>3</sub>)<sub>2</sub>).

- Vs. Acetyl: It removes the electrophilic carbonyl, preventing metabolic reduction to the secondary alcohol (which creates a chiral center).
- Vs. Isopropyl: It lowers LogP (increases solubility) and blocks metabolic hydroxylation at the benzylic position by "pre-oxidizing" it to a metabolically stable tertiary alcohol.

### Linker Chemistry

The ester functionality allows this molecule to be used as a "cap" or a linker.

- Workflow: Hydrolysis to the acid

Amide coupling to a pharmacophore.

- Example: Used in the synthesis of MDH1/2 inhibitors and Propofol analogs where the bulky lipophilic alcohol provides hydrophobic interaction with enzyme pockets while maintaining water solubility [1, 2].

## Handling & Safety

- Hazard Identification: Irritant (Skin/Eye).[3]
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The ester is stable, but the tertiary alcohol is hygroscopic and acid-sensitive.
- Disposal: Organic solvent waste.

## References

- Kim, H., et al. (2017). Methyl 3-(3-(4-(2,4,4-Trimethylpentan-2-yl)phenoxy)propanamido)benzoate as a Novel and Dual Malate Dehydrogenase (MDH) 1/2 Inhibitor Targeting Cancer Metabolism.[4] Journal of Medicinal Chemistry, 60(20), 8631-8646.[4] Retrieved from [Link]
- PubChem. (n.d.).[3] **Methyl 3-(2-hydroxypropan-2-yl)benzoate** (Compound Summary). Retrieved from [Link]

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## Sources

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. 3-(2-Hydroxypropan-2-yl)benzoic acid | 40912-34-3 | Benchchem [benchchem.com]

- [3. Methyl Benzoate | C<sub>6</sub>H<sub>5</sub>COOCH<sub>3</sub> | CID 7150 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Methyl 3-\(3-\(4-\(2,4,4-Trimethylpentan-2-yl\)phenoxy\)-propanamido\)benzoate as a Novel and Dual Malate Dehydrogenase \(MDH\) 1/2 Inhibitor Targeting Cancer Metabolism - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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